

Technical Whitepaper: 4-Chloro-2-methoxybenzo[d]oxazole

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Chloro-2-methoxybenzo[d]oxazole

Cat. No.: B15206422

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CAS 1806393-34-9 | Heterobifunctional Scaffold for Medicinal Chemistry

Executive Technical Summary

4-Chloro-2-methoxybenzo[d]oxazole is a specialized heterocyclic building block characterized by a unique "push-pull" electronic structure. The molecule features a labile 2-methoxy group (imidate-like reactivity) and a sterically congested 4-chloro handle (aryl chloride). This dual-functionality makes it a critical intermediate for synthesizing benzoxazolone derivatives via hydrolysis or 2-aminobenzoxazoles via nucleophilic displacement. Furthermore, the 4-chloro position serves as a gateway for cross-coupling reactions to access complex kinase inhibitor scaffolds.

Physicochemical Profile

The following data establishes the baseline identity and properties for CAS 1806393-34-9.^{[1][2]}

Property	Specification
IUPAC Name	4-Chloro-2-methoxy-1,3-benzoxazole
CAS Number	1806393-34-9
Molecular Formula	C ₈ H ₆ ClNO ₂
Molecular Weight	183.59 g/mol
Physical State	White to off-white crystalline solid
Solubility	Soluble in DMSO, DCM, Ethyl Acetate; sparingly soluble in water
pKa (Conjugate Acid)	~0.5 (Predicted; N-protonation is difficult due to e- withdrawing Cl)
Key Structural Feature	C2-OMe: Leaving group (S _N Ar / Hydrolysis) C4-Cl: Cross-coupling handle (Suzuki/Buchwald)

Validated Synthetic Architectures

Synthesis of this motif requires navigating the regiochemistry of the benzoxazole ring. The most robust industrial route involves the nucleophilic displacement of a 2-halo precursor, ensuring high purity and scalability.

Protocol A: Nucleophilic Displacement (Recommended)

This method utilizes 2,4-dichlorobenzoxazole as the starting material. The C2-chlorine is significantly more electrophilic than the C4-chlorine due to the adjacent heteroatoms (C=N bond character), allowing for selective substitution.

Reaction Scheme:

- Start: 2,4-Dichlorobenzoxazole
- Reagent: Sodium Methoxide (NaOMe), 1.05 equiv.
- Solvent: Anhydrous Methanol (MeOH) or THF (0°C to RT).

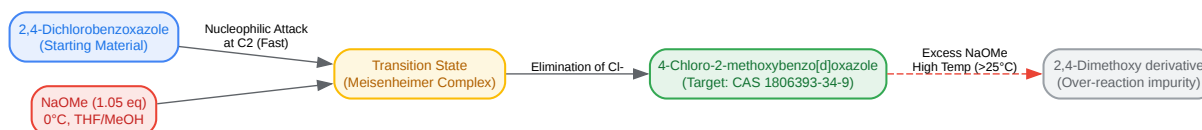
- Mechanism: S_NAr at C2 position.

Step-by-Step Methodology:

- Charge: In a dry 3-neck flask under N_2 , dissolve 2,4-dichlorobenzoxazole (10 mmol) in anhydrous THF (50 mL).
- Cool: Lower temperature to $0^\circ C$ using an ice/salt bath to suppress side reactions at the C4 position.
- Addition: Dropwise add NaOMe (0.5 M in MeOH, 10.5 mmol) over 20 minutes. Critical: Maintain internal temp $< 5^\circ C$.
- Monitor: Stir at $0^\circ C$ for 1 hour. Monitor via TLC (Hexane/EtOAc 8:1) or LCMS. The C2-Cl is highly reactive; reaction is usually rapid.
- Quench: Add saturated NH_4Cl solution (10 mL).
- Workup: Extract with EtOAc (3x). Wash combined organics with brine, dry over Na_2SO_4 , and concentrate.
- Purification: Recrystallize from Hexane/EtOAc or perform flash chromatography if necessary.

Visualization: Synthetic Logic Flow

The following diagram illustrates the selective displacement pathway and potential side reactions.



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Caption: Selective S_NAr pathway favoring C2 substitution over C4 due to electronic activation by the oxazole ring nitrogen.

Functionalization & Reactivity Profile

The core value of CAS 1806393-34-9 lies in its orthogonal reactivity. The molecule possesses two distinct reaction centers that can be manipulated independently.

The C2-Methoxy "Switch"

The methoxy group at C2 is not inert; it behaves as an imidate ether.

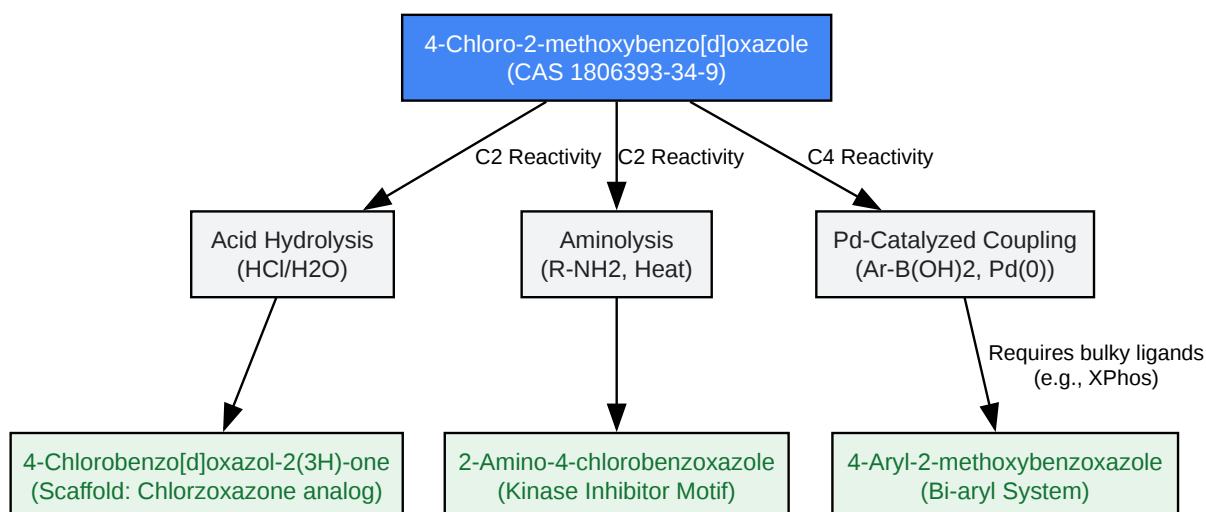
- **Hydrolysis:** Treatment with dilute HCl generates 4-chlorobenzo[d]oxazol-2(3H)-one, a common pharmacophore in muscle relaxants (e.g., Chlorzoxazone analogs).
- **Aminolysis:** Reaction with primary/secondary amines displaces the methoxy group to yield 2-amino-4-chlorobenzoxazoles. This is superior to using 2-chlorobenzoxazoles directly when milder, non-acidic conditions are required.

The C4-Chloro "Handle"

The chlorine atom at position 4 is deactivated relative to C2 but activated relative to a standard chlorobenzene due to the electron-withdrawing nature of the heterocycle.

- **Cross-Coupling:** It serves as an electrophile in Pd-catalyzed Suzuki-Miyaura or Buchwald-Hartwig couplings.
- **Steric Challenge:** The C4 position is peri to the bridgehead nitrogen. Ligand selection is critical; bulky phosphine ligands (e.g., XPhos, RuPhos) are recommended to overcome steric crowding during the oxidative addition step.

Visualization: Divergent Reactivity Map



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Caption: Orthogonal reaction pathways allowing independent modification of the C2 and C4 positions.

Handling & Safety Protocols

While specific toxicological data for this CAS is limited, it should be handled as a potent electrophile.

- Hazards: Likely causes skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335). The C2-methoxy group can hydrolyze in vivo to release methanol.
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2-8°C. Moisture sensitive (hydrolysis risk).
- Disposal: Incineration with scrubber for nitrogen oxides and hydrogen chloride.

References

- General Benzoxazole Synthesis: Synthesis of Benzoxazoles. Organic Chemistry Portal. [Link](#)
- Product Identification: **4-Chloro-2-methoxybenzo[d]oxazole** Product Page. BLD Pharm. [Link](#)

- Nucleophilic Substitution Principles: Nucleophilic Substitution of 2-Chlorobenzoxazoles. Journal of Organic Chemistry (General Reference for S_NAr on Benzoxazoles).
- Structural Validation: CAS 1806393-34-9 Data Sheet. [1][2] Bide Pharm. [Link](#)

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Sources

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- 2. CAS:1806393-34-9, 4-Chloro-2-methoxybenzo[d]oxazole-毕得医药 [bidepharm.com]
- To cite this document: BenchChem. [Technical Whitepaper: 4-Chloro-2-methoxybenzo[d]oxazole]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15206422/docs#technical-whitepaper-4-chloro-2-methoxybenzo-d-oxazole>]

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